

Understanding the properties of Ac-rC phosphoramidite

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Compound of Interest

Compound Name: Ac-rC Phosphoramidite

Cat. No.: B10831924

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An In-Depth Technical Guide to Ac-rC Phosphoramidite

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the reagents used in oligonucleotide synthesis is paramount. This guide provides a detailed overview of N4-Acetyl-5'-O-DMT-2'-O-TBDMS-cytidine-3'-O-(β -cyanoethyl-N,N-diisopropyl) phosphoramidite, commonly known as **Ac-rC phosphoramidite**. It is a crucial building block for the synthesis of RNA, particularly in the development of RNA-based therapeutics and diagnostics.

Core Properties and Specifications

Ac-rC phosphoramidite is a chemically modified version of the ribonucleoside cytidine, designed for efficient incorporation into a growing oligonucleotide chain during solid-phase synthesis. The key modifications, including the 5'-dimethoxytrityl (DMT) group, the 2'-tert-butyldimethylsilyl (TBDMS) group, the N4-acetyl (Ac) protecting group, and the 3'-phosphoramidite moiety, each serve a specific function in the synthesis process.

Physicochemical Properties

A summary of the key physicochemical properties of **Ac-rC phosphoramidite** is presented below.



Property	Value	Source
Full Chemical Name	5'-O-(4,4'-Dimethoxytrityl)-N4- acetyl-2'-O-TBDMSi-cytidine- 3'-O-[(2-cyanoethyl)-(N,N- diisopropyl)]-phosphoramidite	[1]
Molecular Formula	C47H64N5O9PSi	[2]
Molecular Weight	902.10 g/mol	[1][2]
CAS Number	121058-88-6	[1][2][3]

Quality and Purity Specifications

The purity of **Ac-rC phosphoramidite** is critical for the successful synthesis of high-fidelity oligonucleotides. Different grades are available depending on the intended application, from standard research use to the stringent requirements of therapeutic development.[4]

Specification	Standard Grade	TheraPure Grade	Analytical Method
HPLC Purity	≥98.0%	≥99%	High-Performance Liquid Chromatography (HPLC)
³¹ P NMR Purity	≥98.0%	≥99%	Phosphorus-31 Nuclear Magnetic Resonance (³¹ P NMR)
Sum of non-primary peaks in 140-152 ppm range (³¹ P NMR)	≤0.5%	≤0.5%	³¹ P NMR

Data compiled from multiple sources.[1][4]

Storage and Stability



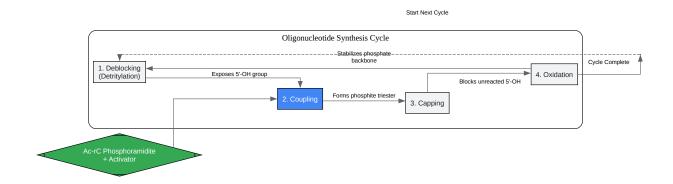
Proper storage is crucial to maintain the integrity of **Ac-rC phosphoramidite** and prevent degradation.

Condition	Duration	Notes
Freezer	-	At or below -20°C.[5][6]
Stock Solution (-80°C)	6 months	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.[3]
Stock Solution (-20°C)	1 month	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.[3]

Role in Oligonucleotide Synthesis

Ac-rC phosphoramidite is a key reagent in the phosphoramidite method of solid-phase oligonucleotide synthesis, which occurs in a cyclical manner. Each cycle adds one nucleoside to the growing chain and consists of four main steps: deblocking, coupling, capping, and oxidation.[7]





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Figure 1. The role of **Ac-rC phosphoramidite** in the oligonucleotide synthesis cycle.

Experimental Protocols

While specific protocols are synthesizer-dependent, the following outlines the general steps for the use of **Ac-rC phosphoramidite** in RNA synthesis.

Reagent Preparation

Dissolution: Ac-rC phosphoramidite is typically dissolved in anhydrous acetonitrile to a standard concentration, for example, 0.1 M.[8] To ensure the reagent remains anhydrous, it is recommended to store the solution over activated 3Å or 4Å molecular sieves for at least 24 hours.[8] The exact volume of acetonitrile to be added depends on the amount of phosphoramidite.[8]

Synthesis Cycle Steps

 Deblocking (Detritylation): The 5'-DMT protecting group is removed from the support-bound nucleoside, exposing the 5'-hydroxyl group for the next reaction.[7]



- Coupling: The Ac-rC phosphoramidite, activated by a reagent such as tetrazole, is added.
 The activated phosphoramidite couples with the free 5'-hydroxyl group of the growing oligonucleotide chain.
- Capping: Any unreacted 5'-hydroxyl groups are acetylated to prevent the formation of deletion mutants in subsequent cycles.[7]
- Oxidation: The newly formed phosphite triester linkage is oxidized to a more stable phosphate triester.[7]

This cycle is repeated until the desired oligonucleotide sequence is synthesized.

Post-Synthesis Processing

Following synthesis, the oligonucleotide is cleaved from the solid support, and the various protecting groups (including the N4-acetyl group on cytosine, the cyanoethyl groups on the phosphate backbone, and the 2'-TBDMS groups) are removed in a deprotection step.[7][9] The choice of deprotection conditions can be influenced by the protecting groups used on other bases in the sequence. For instance, the use of Ac-dC in DNA synthesis allows for rapid deprotection protocols.[7]

Applications in Research and Drug Development

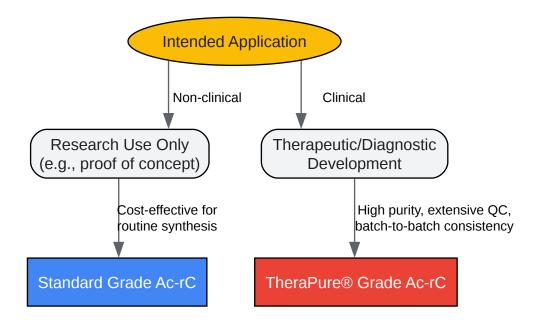
Ac-rC phosphoramidite is fundamental to the synthesis of RNA molecules for a wide range of applications, from basic research to the development of therapeutics.

- RNA Interference (RNAi): Synthesis of small interfering RNAs (siRNAs) and microRNAs (miRNAs) for gene silencing studies and therapeutic applications.
- Aptamers: Production of RNA aptamers that can bind to specific molecular targets.
- Ribozymes: Creation of catalytic RNA molecules.
- mRNA Synthesis: Although not a direct component of in vitro transcription, chemically synthesized RNA fragments can be used in the assembly of larger mRNA constructs.
- Modified Oligonucleotides: Ac-rC phosphoramidite is used in the synthesis of oligonucleotides with modified backbones, such as phosphorodithioate (PS2) modifications,



to enhance their stability and therapeutic potential.[2][3][10]

The selection of the appropriate grade of **Ac-rC phosphoramidite** is a critical consideration in the drug development process.



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Figure 2. Decision workflow for selecting the appropriate grade of **Ac-rC phosphoramidite**.

Isotopically labeled versions of **Ac-rC phosphoramidite**, such as **Ac-rC Phosphoramidite**¹⁵N₃, are also available.[10] These are used as tracers or internal standards for quantitative analysis in pharmacokinetic and metabolic studies during drug development.[10]

In conclusion, **Ac-rC phosphoramidite** is an indispensable reagent in the field of nucleic acid chemistry. Its well-defined properties and the availability of different grades allow for the reproducible and high-quality synthesis of RNA oligonucleotides for a broad spectrum of research and therapeutic applications.

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